

Reactivity of Thiol Groups in 1,5-Pentanedithiol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,5-Pentanedithiol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the reactivity of the thiol groups in **1,5-pentanedithiol**. The document details the molecule's core chemical properties, characteristic reactions, and the factors influencing its reactivity, with a focus on applications relevant to research and drug development.

Core Chemical Properties of 1,5-Pentanedithiol

1,5-Pentanedithiol ($\text{HS}(\text{CH}_2)_5\text{SH}$) is a linear aliphatic dithiol. The presence of two terminal sulfhydryl (-SH) groups dictates its chemical behavior, making it a versatile building block in organic synthesis and materials science. The key properties influencing its reactivity are summarized below.

Acidity and pKa

The thiol groups of **1,5-pentanedithiol** are weakly acidic and can be deprotonated by a suitable base to form the corresponding thiolate anions ($^-\text{S}(\text{CH}_2)_5\text{S}^-$). The thiolate form is a significantly stronger nucleophile than the neutral thiol. While specific experimental pKa values for **1,5-pentanedithiol** are not readily available in the literature, they can be estimated based on values for similar aliphatic thiols.

Table 1: Physicochemical Properties of **1,5-Pentanedithiol** and Related Aliphatic Thiols

| Compound | Molecular Formula | Molecular Weight (g/mol) | Boiling Point (°C) | pKa (estimated) |
|--------------------|-----------------------------------------------|----------------------------|----------------------|-----------------------------|
| 1,4-Butanedithiol | C ₄ H ₁₀ S ₂ | 122.25 | 105-106 (30 mmHg) | 10.07 ± 0.10 (Predicted)[1] |
| 1,5-Pentanedithiol | C ₅ H ₁₂ S ₂ | 136.28 | 107-108 (15 mmHg)[2] | ~10-11 |
| 1,6-Hexanedithiol | C ₆ H ₁₄ S ₂ | 150.30 | 118-119 (15 mmHg)[3] | Not available |

Note: The pKa value for **1,5-pentanedithiol** is an estimation based on the known pKa of other simple aliphatic thiols.

Nucleophilicity

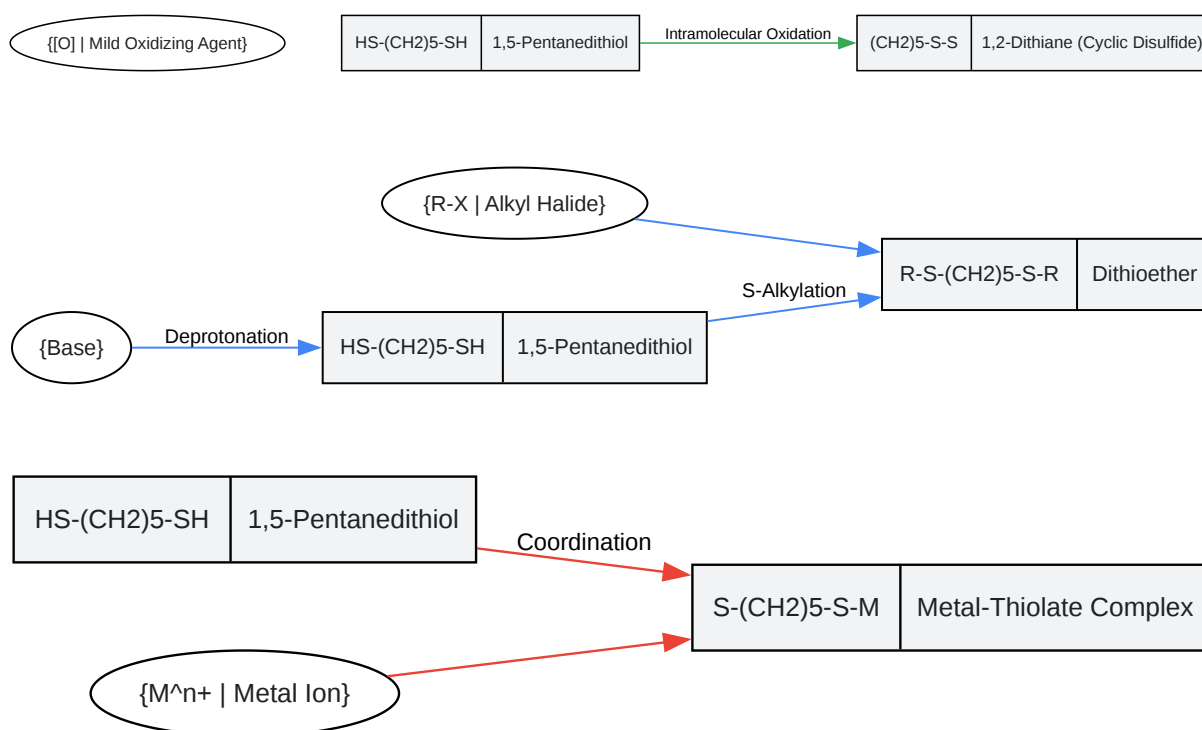
The sulfur atoms in the thiol groups of **1,5-pentanedithiol** are highly nucleophilic, readily participating in substitution and addition reactions. This nucleophilicity is enhanced upon deprotonation to the thiolate. This property is central to many of its applications, including alkylation and acylation reactions.

Key Reactions of 1,5-Pentanedithiol

The reactivity of **1,5-pentanedithiol** is dominated by the chemistry of its thiol groups. The primary reactions include oxidation, alkylation, and coordination to metal centers.

Oxidation to Disulfides

One of the most characteristic reactions of thiols is their oxidation to disulfides. In the case of **1,5-pentanedithiol**, intramolecular oxidation leads to the formation of a cyclic disulfide, the six-membered ring 1,2-dithiane. This reaction can be initiated by a variety of mild oxidizing agents. Intermolecular oxidation can also occur, leading to the formation of polymers.



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